

2,4-Dimethyl-3-heptanone: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 2,4-Dimethyl-3-heptanone

Cat. No.: B091281

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Introduction

2,4-Dimethyl-3-heptanone is a volatile organic compound (VOC) with the chemical formula $C_9H_{18}O$.^{[1][2]} As a branched-chain aliphatic ketone, its chemical structure and physical properties give rise to its presence and significance in a variety of scientific fields, from food science and chemical ecology to analytical chemistry and toxicology. This technical guide provides an in-depth exploration of **2,4-dimethyl-3-heptanone**, offering researchers, scientists, and drug development professionals a detailed understanding of its synthesis, analytical detection, and multifaceted roles as a VOC. The information presented herein is intended to serve as a practical resource for experimental design and a foundation for further investigation into this intriguing molecule.

Chemical and Physical Properties

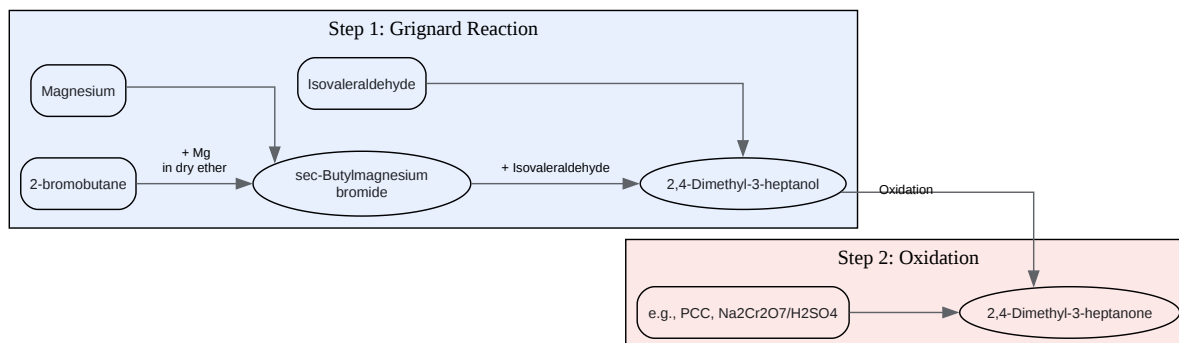
A thorough understanding of the physicochemical properties of **2,4-dimethyl-3-heptanone** is fundamental to its study. These properties dictate its volatility, solubility, and chromatographic behavior, which are critical considerations for its extraction, analysis, and understanding its environmental fate.

Property	Value	Source
Molecular Formula	C9H18O	[1][2]
Molecular Weight	142.24 g/mol	[1][2]
CAS Number	18641-71-9	[1][2]
Boiling Point	170 °C	[3]
Density	0.812 g/mL	[3]
Flash Point	44 °C (111 °F)	[3]
Solubility	Sparingly soluble in chloroform, slightly soluble in methanol.	[3]
IUPAC Name	2,4-dimethylheptan-3-one	[2]

Synthesis of 2,4-Dimethyl-3-heptanone

The synthesis of **2,4-dimethyl-3-heptanone** is typically achieved through a two-step process involving a Grignard reaction followed by oxidation of the resulting secondary alcohol. This approach offers a versatile and reliable method for obtaining the target ketone. While specific literature for the synthesis of **2,4-dimethyl-3-heptanone** is not abundant, the synthesis of structurally similar ketones such as 4-methyl-3-heptanone provides a well-established framework.[4][5]

Logical Workflow for Synthesis



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Caption: Synthetic pathway for **2,4-dimethyl-3-heptanone**.

Experimental Protocol: Grignard Synthesis and Oxidation

This protocol is adapted from established methods for the synthesis of analogous ketones.^[4]
^[5]

Step 1: Synthesis of 2,4-Dimethyl-3-heptanol via Grignard Reaction

- **Apparatus Setup:** Assemble a dry, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet. Ensure all glassware is thoroughly dried to prevent quenching of the Grignard reagent.
- **Grignard Reagent Formation:** In the flask, combine magnesium turnings with anhydrous diethyl ether under a nitrogen atmosphere.
- Slowly add a solution of 2-bromobutane in anhydrous diethyl ether from the dropping funnel to initiate the formation of sec-butylmagnesium bromide. The reaction is exothermic and may require cooling to maintain a gentle reflux.

- Reaction with Aldehyde: Once the Grignard reagent has formed, cool the flask in an ice bath.
- Add a solution of isovaleraldehyde (3-methylbutanal) in anhydrous diethyl ether dropwise from the dropping funnel.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours or until completion, which can be monitored by thin-layer chromatography (TLC).
- Work-up: Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to obtain crude 2,4-dimethyl-3-heptanol.^{[6][7]}

Step 2: Oxidation of 2,4-Dimethyl-3-heptanol

- Oxidizing Agent Preparation: Prepare a solution of an oxidizing agent, such as pyridinium chlorochromate (PCC) in dichloromethane or a solution of sodium dichromate in sulfuric acid and water.
- Oxidation Reaction: Dissolve the crude 2,4-dimethyl-3-heptanol in an appropriate solvent (e.g., dichloromethane for PCC).
- Slowly add the oxidizing agent to the alcohol solution while stirring. The reaction progress can be monitored by TLC.
- Work-up: Upon completion, the work-up procedure will depend on the oxidizing agent used. For PCC, the mixture is typically filtered through a pad of silica gel or celite to remove the chromium salts. For dichromate oxidation, the reaction mixture is extracted with an organic solvent.
- Purification: The resulting crude **2,4-dimethyl-3-heptanone** can be purified by distillation or column chromatography to yield the final product.

Analytical Detection and Quantification

The volatile nature of **2,4-dimethyl-3-heptanone** makes it amenable to analysis by gas chromatography (GC), often coupled with mass spectrometry (MS) for definitive identification and quantification. Headspace solid-phase microextraction (HS-SPME) is a particularly effective and solvent-free sample preparation technique for extracting volatile ketones from various matrices.^{[8][9]}

Workflow for HS-SPME-GC-MS Analysis



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Caption: Analytical workflow for **2,4-dimethyl-3-heptanone**.

Detailed Protocol: HS-SPME-GC-MS Analysis

This protocol provides a general framework for the analysis of **2,4-dimethyl-3-heptanone** in various sample types.^{[8][10][11]}

- Sample Preparation:
 - Accurately weigh or measure a known amount of the sample into a headspace vial (e.g., 10 or 20 mL).
 - For solid samples, the addition of a small amount of water may be necessary to facilitate the release of volatiles.
 - For quantitative analysis, add a known amount of an appropriate internal standard (e.g., a deuterated analog or a structurally similar ketone not present in the sample).
 - Immediately seal the vial with a PTFE-faced septum and an aluminum cap.
- HS-SPME Procedure:

- Select an appropriate SPME fiber. A divinylbenzene/carboxen/polydimethylsiloxane (DVB/CAR/PDMS) fiber is often a good choice for a broad range of volatile compounds, including ketones.[\[10\]](#)
- Place the sealed vial in a heating block or autosampler with agitation.
- Equilibrate the sample at a specific temperature (e.g., 40-60 °C) for a set time (e.g., 10-20 minutes) to allow the analytes to partition into the headspace.
- Expose the SPME fiber to the headspace for a defined extraction time (e.g., 20-40 minutes) at the same or a slightly elevated temperature.
- GC-MS Analysis:
 - Injection: Retract the fiber and immediately introduce it into the heated injection port of the GC, where the analytes are thermally desorbed.
 - GC Column: Use a suitable capillary column, such as a mid-polar column (e.g., DB-624) or a non-polar column (e.g., DB-5ms), for separation.
 - Oven Temperature Program: A typical program might start at a low temperature (e.g., 40 °C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250 °C) to elute all compounds.
 - MS Parameters:
 - Ionization: Electron ionization (EI) at 70 eV is standard.
 - Mass Range: Scan a mass range appropriate for the target analyte and potential interferences (e.g., m/z 40-300).
 - Data Acquisition: Full scan mode is used for identification, while selected ion monitoring (SIM) mode can be used for enhanced sensitivity in quantitative analysis.
- Data Analysis:
 - Identify **2,4-dimethyl-3-heptanone** by comparing its retention time and mass spectrum with that of an authentic standard or by matching the spectrum to a library (e.g., NIST).

- For quantification, construct a calibration curve using standards of known concentrations and the internal standard.

Significance as a Volatile Organic Compound

Role in Food and Flavor Chemistry

2,4-Dimethyl-3-heptanone has been identified as a volatile component in certain food products. For instance, it has been used in the characterization of key differential volatile components in different grades of Dianhong Congou tea infusions.^[1] The presence and concentration of such ketones can significantly contribute to the overall aroma profile of foods and beverages.^[12] Their formation can be a result of lipid oxidation or other chemical transformations during processing and storage.^[13]

Function as a Semiochemical

In the realm of chemical ecology, branched-chain ketones often serve as semiochemicals, which are chemicals that convey information between organisms. While specific evidence for **2,4-dimethyl-3-heptanone** is limited, the closely related 4-methyl-3-heptanone is a known alarm pheromone for several species of ants, including *Pogonomyrmex barbatus* (the harvester ant) and *Atta texana* (the Texas leaf-cutting ant).^{[4][14]} The biosynthesis of such pheromones has been shown to follow a polyketide/fatty acid-type metabolic route from propionate units.^[15] ^[16] It is plausible that **2,4-dimethyl-3-heptanone** could also function as a semiochemical in certain insect species, a hypothesis that warrants further investigation.

Toxicological Profile

The toxicological data specifically for **2,4-dimethyl-3-heptanone** is not extensively available. Therefore, a read-across approach from structurally similar ketones is often employed to assess its potential hazards.

- **Inhalation Toxicity:** In general, the inhalation toxicity of ketones is considered to be low.^[17] Short-term exposure to high concentrations of some ketones can cause irritation to the respiratory tract.^{[18][19]} For instance, studies on methyl isobutyl ketone in rats and mice indicated maternal and fetotoxicity at high exposure concentrations (3000 ppm), but no adverse effects at lower concentrations (1000 ppm and 300 ppm).^[20]

- **Dermal Toxicity:** Dermal exposure to ketones can cause skin irritation.[13] However, studies on macrocyclic and alkyl cyclic ketones used as fragrance ingredients have generally shown them to have low dermal toxicity and sensitization potential at typical exposure levels.[21][22] Acute and repeated dermal toxicity studies of alkenones in rats indicated they were not significant skin irritants.[23]
- **Eye Irritation:** Based on GHS classifications for **2,4-dimethyl-3-heptanone**, it is predicted to cause serious eye irritation.[2]

It is crucial for researchers to handle **2,4-dimethyl-3-heptanone** with appropriate personal protective equipment, including safety glasses and gloves, and to work in a well-ventilated area to minimize exposure.

Conclusion

2,4-Dimethyl-3-heptanone is a volatile organic compound with relevance in diverse scientific disciplines. Its synthesis via Grignard reaction and subsequent oxidation is a well-established chemical transformation. The analysis of this compound is effectively achieved using HS-SPME-GC-MS, a sensitive and robust technique. While its roles in food chemistry and as a potential semiochemical are emerging, further research is needed to fully elucidate its biological functions and to establish a comprehensive toxicological profile. This guide provides a solid foundation of technical information to aid researchers in their investigations of **2,4-dimethyl-3-heptanone**.

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